

# (2E)-TCO-PNB Ester for Click Chemistry: An In-depth Technical Guide

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## Compound of Interest

Compound Name: (2E)-TCO-PNB ester

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This guide provides a comprehensive technical overview of **(2E)-TCO-PNB ester**, a valuable reagent in the field of click chemistry. It details its core principles, applications, and the experimental protocols necessary for its successful implementation in research and development.

## Introduction to (2E)-TCO-PNB Ester

**(2E)-TCO-PNB ester**, also known as (2E)-trans-Cyclooct-2-en-1-yl (4-nitrophenyl) carbonate, is a bifunctional molecule designed for bioorthogonal chemistry. It features two key reactive moieties: a strained trans-cyclooctene (TCO) group and a p-nitrophenyl (PNB) ester. This dual functionality allows for a two-step conjugation strategy, making it a versatile tool for creating complex biomolecular architectures.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The TCO group is highly reactive towards tetrazines in an inverse-electron-demand Diels-Alder (iEDDA) reaction. This "click" reaction is exceptionally fast and bioorthogonal, meaning it can proceed with high efficiency and specificity within complex biological systems without interfering with native biochemical processes.[\[6\]](#) The PNB ester, on the other hand, is an amine-reactive group, enabling the covalent attachment of the TCO moiety to proteins, peptides, and other biomolecules containing primary amines, such as lysine residues.[\[5\]](#)[\[7\]](#)

## Physicochemical Properties and Handling

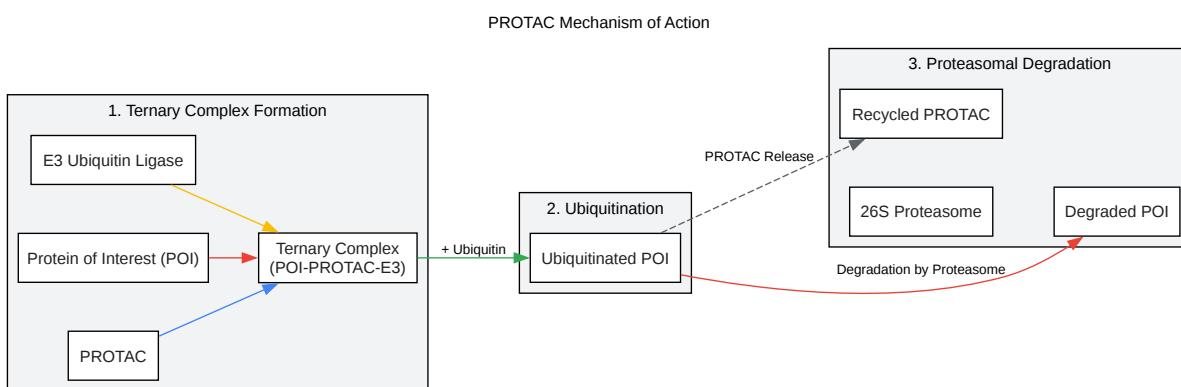
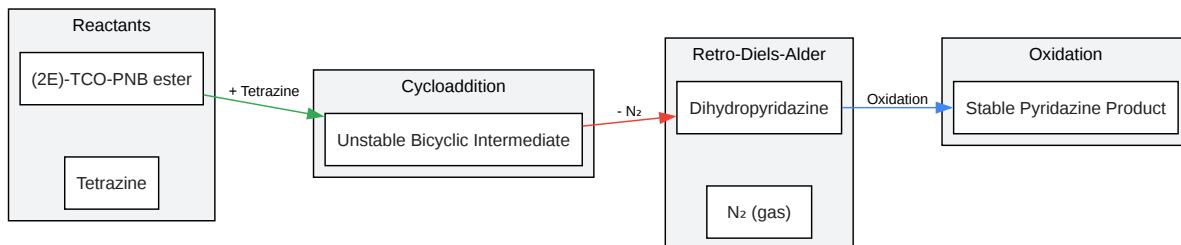
A summary of the key physicochemical properties of **(2E)-TCO-PNB ester** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>17</sub> NO <sub>5</sub>	[3]
Molecular Weight	291.30 g/mol	[3]
Appearance	White to off-white solid	
Storage Conditions	Store at -20°C, desiccated and protected from light.	[2]
Stability	The trans-cyclooctene ring is strained and can isomerize to the less reactive cis-cyclooctene over time, especially when exposed to light or certain metals. Long-term storage in solution is not recommended.	[7]

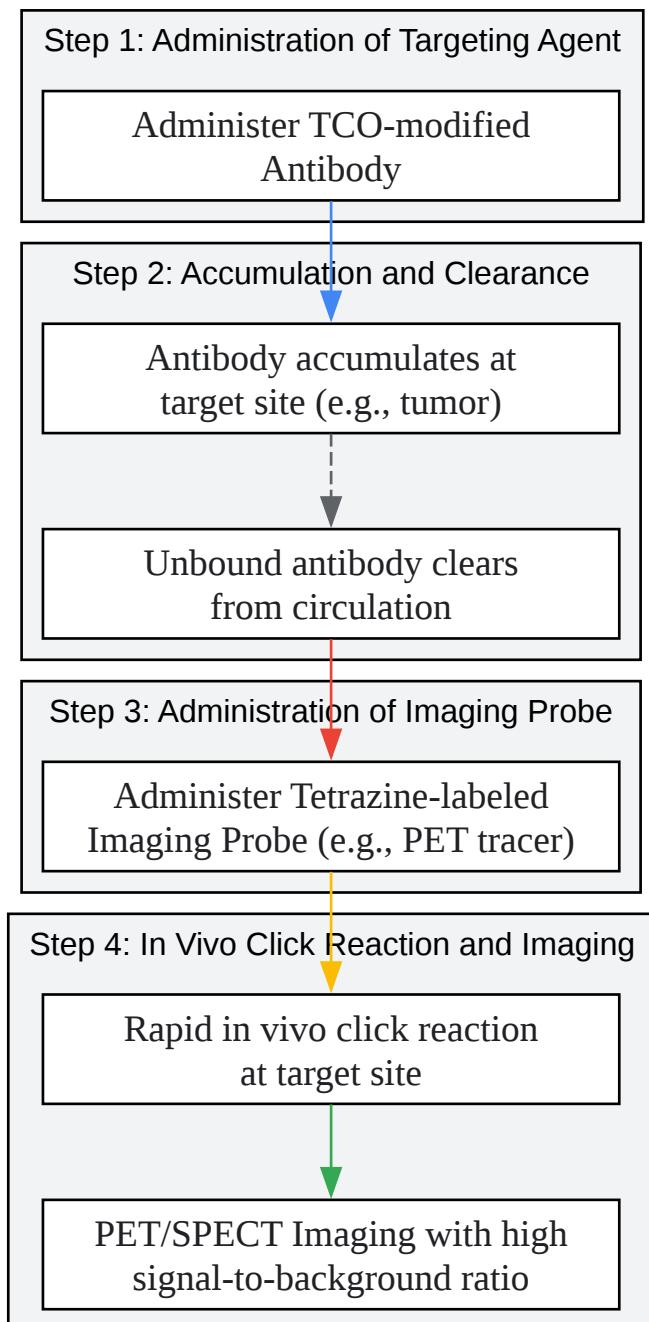
**Handling Precautions:** Due to the moisture sensitivity of the PNB ester, it is recommended to warm the reagent to room temperature before opening to prevent condensation. Stock solutions should be prepared in anhydrous solvents such as DMSO or DMF immediately prior to use. [7]

## The Inverse-Electron-Demand Diels-Alder (iEDDA) Reaction

The core of **(2E)-TCO-PNB ester**'s utility lies in the iEDDA reaction between its TCO group and a tetrazine. This reaction is characterized by its exceptionally fast kinetics and high specificity.



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